

A Comprehensive Technical Guide to the Chemical Properties of Fluorinert™ FC-40

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Compound of Interest

Compound Name: Fluorinert FC-40

Cat. No.: B2550581

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Introduction

Fluorinert™ FC-40 is a clear, colorless, and thermally stable perfluorinated liquid renowned for its inertness and robust performance in a wide array of demanding applications.^{[1][2][3][4]} Primarily a single compound, its composition does not shift or fractionate with time, ensuring consistent properties.^[1] This technical guide provides an in-depth overview of the chemical and physical properties of Fluorinert™ FC-40, complete with quantitative data, outlines of experimental protocols for property determination, and visualizations of relevant experimental setups. Its wide liquid range, from -57°C to 165°C, makes it suitable for applications such as heat transfer in the semiconductor industry, electronics testing, and as a dielectric medium.

Core Chemical and Physical Properties

Fluorinert™ FC-40 is a fully-fluorinated compound, which imparts its characteristic non-flammability, chemical inertness, and thermal stability. It is compatible with most metals, plastics, and elastomers. A key environmental feature is its zero ozone depletion potential. However, as a perfluorocarbon (PFC), it possesses a high global warming potential and a long atmospheric lifetime, necessitating careful management to minimize emissions.

Table 1: Physical and Thermal Properties of Fluorinert™ FC-40

Property	Value	Units	Notes
Appearance	Clear, Colorless	-	
Average Molecular Weight	650	g/mol	
Boiling Point (1 atm)	155 - 165	°C	
Pour Point	-57	°C	
Density (at 25°C)	1850 - 1855	kg/m ³	
Kinematic Viscosity (at 25°C)	1.8 - 2.2	centistokes (cSt)	
Absolute Viscosity (at 25°C)	3.4 - 4.1	centipoise (cP)	
Liquid Specific Heat (at 25°C)	1100	J/kg°C	
Liquid Thermal Conductivity (at 25°C)	0.065	W/m°C	
Coefficient of Expansion	0.0012	°C ⁻¹	
Latent Heat of Vaporization (at boiling point)	68 - 69	J/g	
Vapor Pressure (at 25°C)	287 - 432	Pascals	
Surface Tension	16	dynes/cm	
Refractive Index	1.290	-	
Water Solubility	< 7	ppmw	
Solubility in Water	< 5	ppmw	

Table 2: Electrical Properties of Fluorinert™ FC-40

Property	Value	Units	Notes
Dielectric Strength	46	kV (0.1" gap)	
Dielectric Constant (at 1 kHz)	1.9	-	
Electrical Resistivity	4.0×10^{15}	ohm-cm	

Experimental Protocols for Property Determination

The properties listed above are determined by standardized test methods, often those established by ASTM International. While the full, detailed protocols are proprietary to the issuing bodies, the following section outlines the general principles of these methodologies.

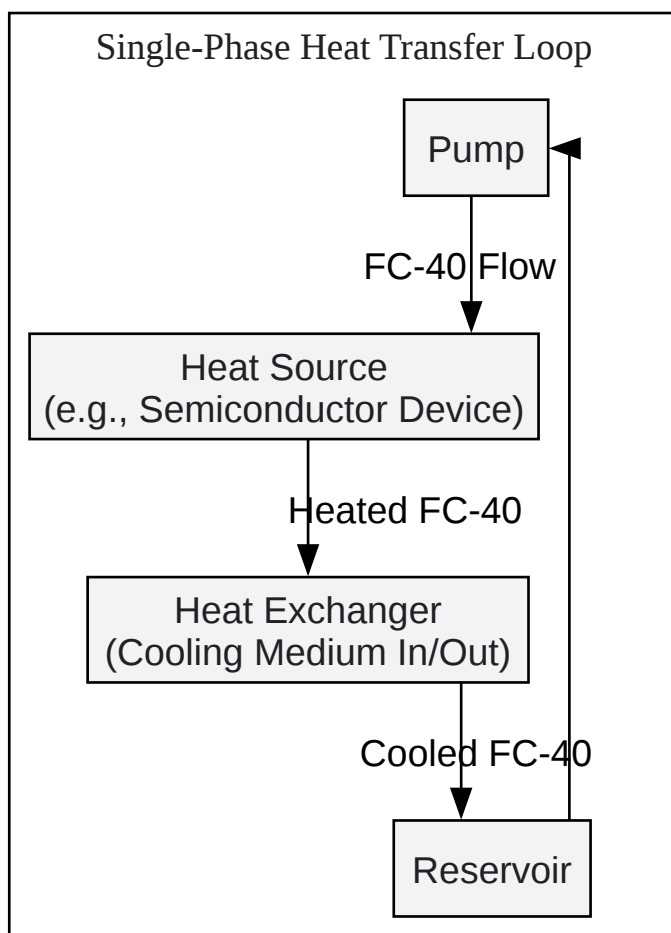
- 1. Kinematic Viscosity (ASTM D445):** This test method determines the kinematic viscosity of transparent and opaque liquids by measuring the time for a volume of the liquid to flow under gravity through a calibrated glass capillary viscometer. The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid. The test is conducted at a precisely controlled temperature.
- 2. Pour Point (ASTM D97):** The pour point of a petroleum product is an indicator of the lowest temperature at which it will flow. After an initial heating, the sample is cooled at a specified rate and examined at 3°C intervals for flow characteristics. The lowest temperature at which movement of the specimen is observed is recorded as the pour point.
- 3. Density (ASTM D1298):** This method covers the laboratory determination of the density of crude petroleum and liquid petroleum products using a glass hydrometer. The sample is brought to a specified temperature, and a hydrometer is lowered into it. After temperature equilibrium is reached, the hydrometer scale is read, and the temperature is recorded.
- 4. Dielectric Strength (ASTM D149):** This test method evaluates the dielectric breakdown voltage of solid and liquid insulating materials. The material is placed between two electrodes, and the voltage is increased at a controlled rate until electrical breakdown, or puncture, occurs. The voltage at which this happens is the dielectric breakdown voltage.

5. Thermal Conductivity (ASTM D2717): This standard covers the determination of the thermal conductivity of nonmetallic liquids. The method involves a thermal conductivity cell with a platinum resistance thermometer element. The thermal conductivity is determined by measuring the temperature gradient produced across the liquid sample by a known amount of energy introduced by electrically heating the platinum element.

6. Flash Point (ASTM D92): The Cleveland open-cup method is used to determine the flash and fire points of petroleum products. The sample is heated at a controlled rate, and a small flame is passed over the surface at intervals. The flash point is the lowest temperature at which the vapors above the liquid ignite momentarily. For Fluorinert™ FC-40, the flash point is listed as "none".

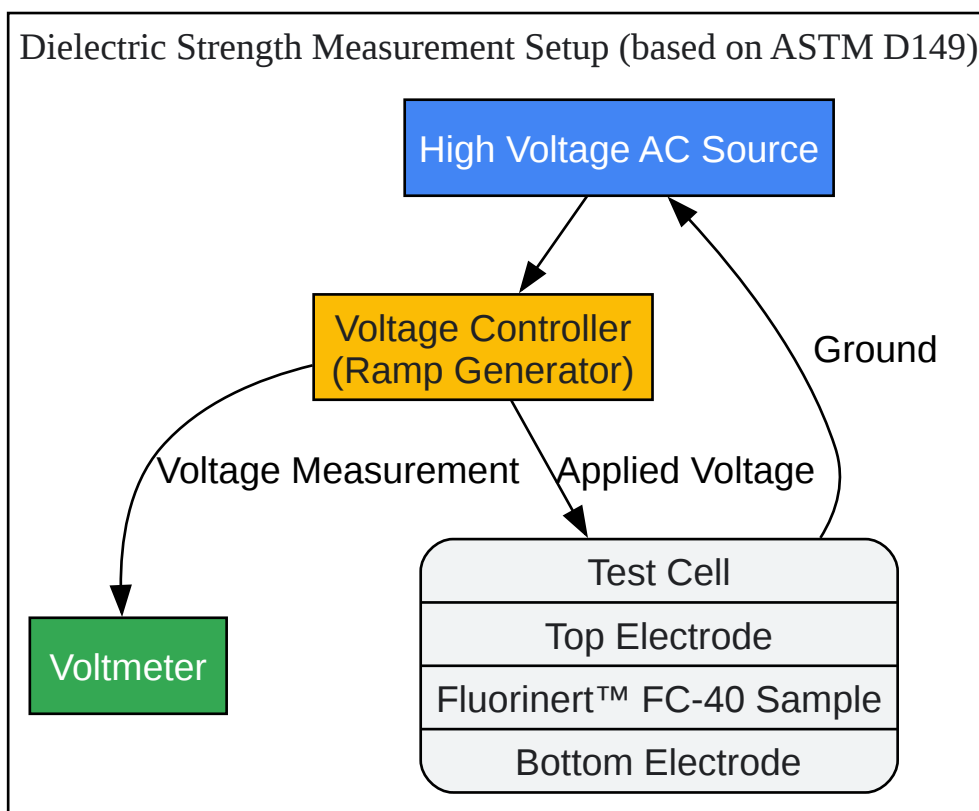
Visualizations: Experimental Workflows and Logical Relationships

As Fluorinert™ FC-40 is chemically inert, it does not participate in biological signaling pathways. The following diagrams illustrate a typical experimental workflow for one of its key applications and a logical diagram of its primary characteristics.



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Caption: A typical single-phase heat transfer loop using Fluorinert™ FC-40.



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Caption: Experimental workflow for measuring the dielectric strength of FC-40.

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References

- 1. store.astm.org [store.astm.org]
- 2. ASTM D97 Test Method for Pour Point | Analytical [analytical.com]
- 3. rauckmanutility.com [rauckmanutility.com]
- 4. nazhco.com [nazhco.com]

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